

An In-depth Technical Guide to the Environmental Fate and Degradation of Phenmedipham

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Compound of Interest

Compound Name: Phenmedipham-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and degradation of the herbicide Phenmedipham. It is designed to be a valuable resource for researchers, scientists, and professionals involved in environmental science and drug development, offering detailed data, experimental protocols, and visual representations of key processes.

Physicochemical Properties of Phenmedipham

A thorough understanding of Phenmedipham's physicochemical properties is fundamental to predicting its behavior and persistence in the environment. These properties influence its solubility, mobility, and susceptibility to various degradation processes.

Table 1: Physicochemical Properties of Phenmedipham

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₄	[1]
Molecular Weight	300.31 g/mol	[1]
Appearance	Odorless, white to slightly colored crystalline powder/solid	[1]
Melting Point	140-144 °C	[1]
Boiling Point	Decomposes before boiling	[1]
Vapor Pressure	1.0 x 10 ⁻¹¹ mmHg at 25 °C	[1]
Water Solubility	3.1 mg/L at pH 4 and 25 °C	[1]
Solubility in Organic Solvents	Dichloromethane: 16.7 g/L, Hexane: 0.5 g/L	[1]
Octanol-Water Partition Coefficient (LogP)	≥ 3	[1]
Dissociation Constant (pKa)	< normal pH	[1]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	400 - 1600 mL/g	[2]

Degradation of Phenmedipham in the Environment

Phenmedipham is subject to degradation in various environmental compartments, primarily through hydrolysis and microbial activity. Photolysis and atmospheric degradation also contribute to its overall environmental fate, albeit to a lesser extent under most conditions.

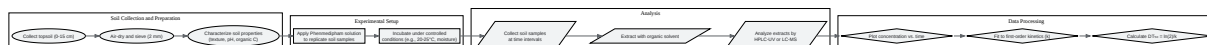
Degradation in Soil

The persistence of Phenmedipham in soil is highly variable and influenced by soil properties such as texture, organic matter content, pH, and microbial activity.[2]

Table 2: Soil Degradation Half-life (DT₅₀) of Phenmedipham

Soil Type/Condition	DT ₅₀ (days)	Source(s)
Average Soil	~25	[3]
Slightly Acidic, Low Humus Soil	28 - 55	[4]
Laboratory Aerobic Soil	20	[3]
Field Dissipation Studies	13 - 136	[3]
Polish Field Study (alone)	21.4	[5]
Polish Field Study (with oil adjuvant)	32.1	[3]

The primary degradation pathway in soil involves the cleavage of the carbamate linkage through hydrolysis, followed by microbial degradation of the resulting metabolites.[5] The main initial degradation products are methyl-N-(3-hydroxyphenyl) carbamate (MHPC) and m-toluidine.[5]



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General experimental workflow for studying Phenmedipham degradation in soil.

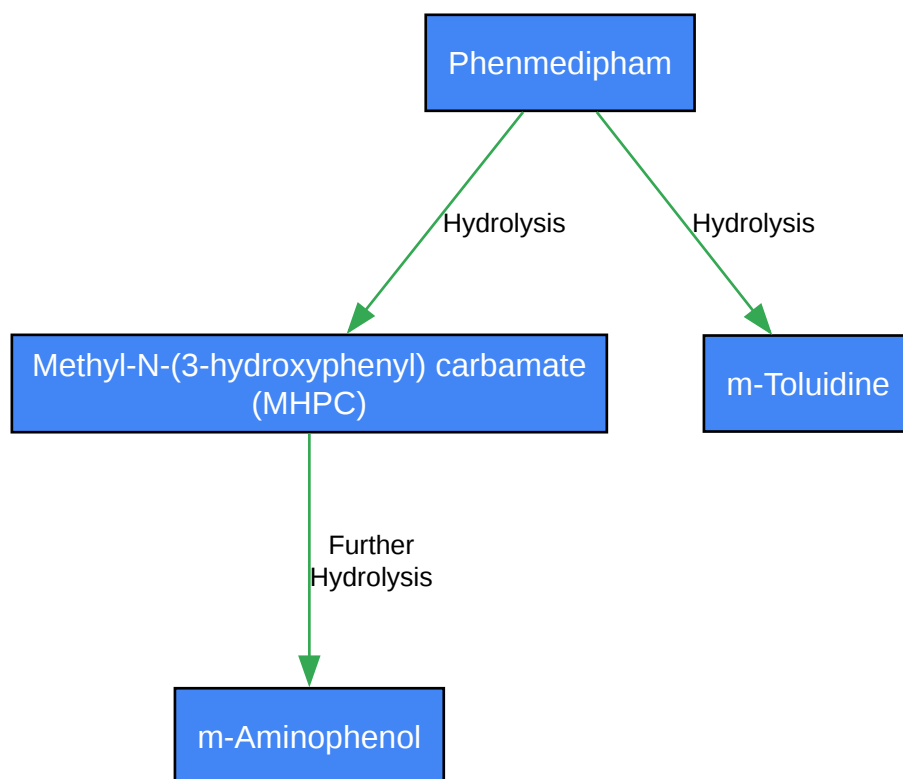
Degradation in Water

In aquatic environments, the degradation of Phenmedipham is predominantly governed by pH-dependent hydrolysis. It is relatively stable in acidic conditions but degrades rapidly in neutral and alkaline waters.[6]

Table 3: Hydrolysis Half-life (DT₅₀) of Phenmedipham in Water

pH	Temperature (°C)	DT ₅₀	Source(s)
5	22	70 days	[1][4]
7	22	24 hours	[1][4]
9	22	10 minutes	[1][4]
6	25	7.5 days	[1]
7	25	18 hours	[1]
8	25	1.8 hours	[1]

The primary hydrolysis products are methyl N-3(hydroxyphenyl) carbamate and m-toluidine.[1]



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Primary hydrolysis degradation pathway of Phenmedipham.

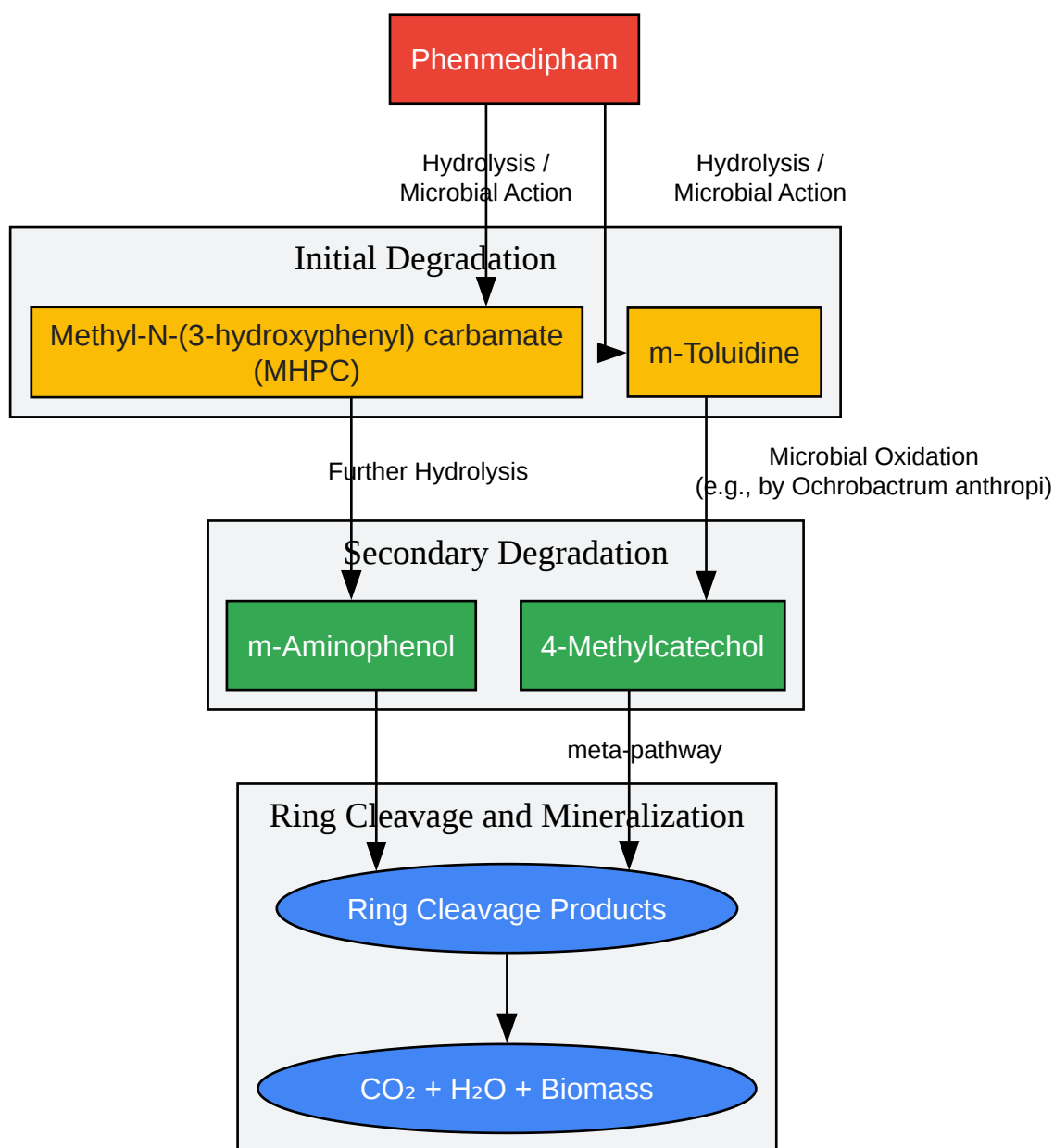
Photolysis can also contribute to the degradation of Phenmedipham in water, although it is considered a less significant pathway compared to hydrolysis.^[3] The photolytic half-life in aqueous solutions under simulated sunlight is reported to be in the range of 1.8 to 14 days.

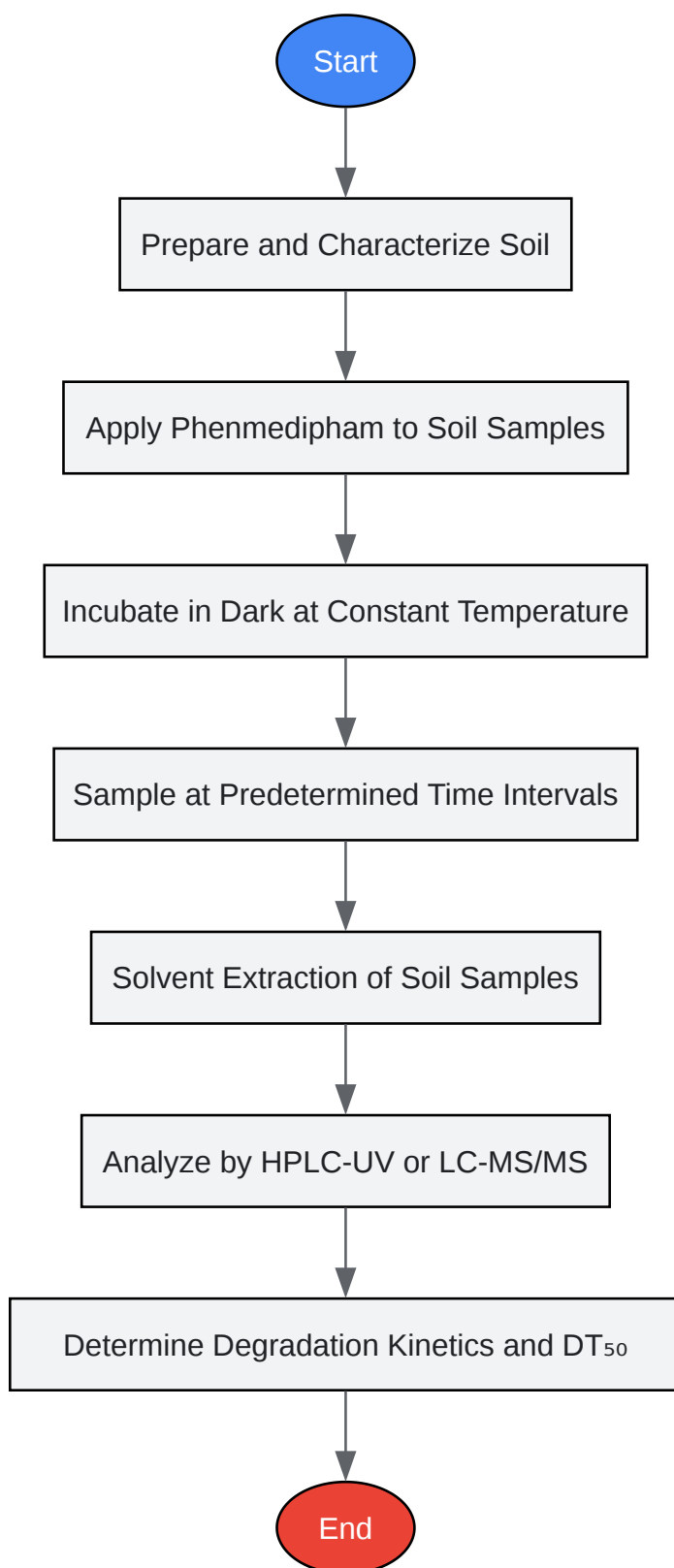
Atmospheric Degradation

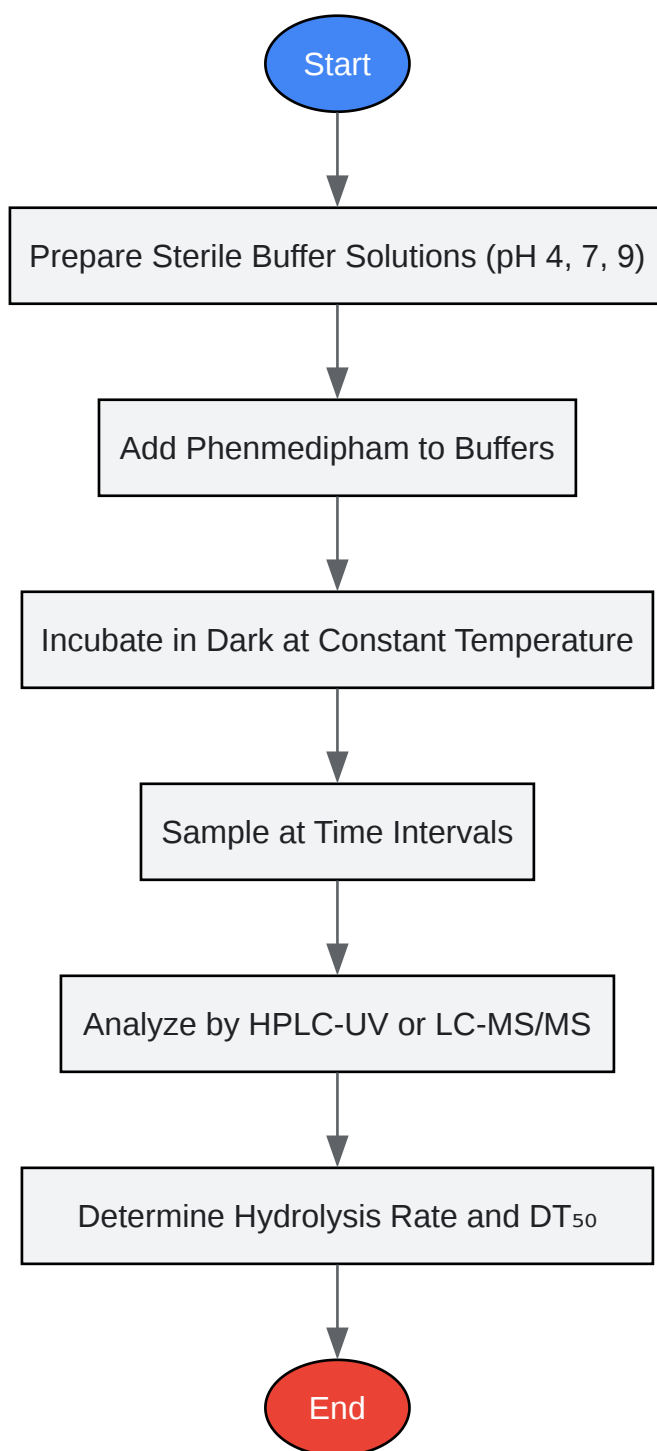
Phenmedipham released into the atmosphere is expected to degrade relatively quickly through reactions with photochemically produced hydroxyl radicals. The estimated atmospheric half-life for this process is approximately 2.6 hours.^[7]

Degradation Pathways

The breakdown of Phenmedipham proceeds through several key steps, initiated by either chemical hydrolysis or microbial action, leading to the formation of various intermediate metabolites that are further degraded.







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